

Solubility Profile of Benzoin-D10 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Benzoin-D10

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This technical guide provides an in-depth overview of the solubility of **Benzoin-D10**, a deuterated analog of benzoin, in various organic solvents. The data presented herein is critical for professionals in pharmaceutical development, chemical synthesis, and analytical chemistry who require precise solubility information for formulation, reaction optimization, and quality control. While specific quantitative solubility data for **Benzoin-D10** is not readily available in published literature, the solubility of its non-deuterated counterpart, benzoin, serves as a very close and reliable proxy due to the negligible impact of isotopic labeling on solubility.

Core Physical Properties

Benzoin-D10 is a colorless solid with the chemical formula $C_{14}H_2D_{10}O_2$.^[1] Key physical properties are summarized below:

Property	Value
Molecular Formula	$C_{14}H_2D_{10}O_2$
Molecular Weight	Approximately 222.31 g/mol ^[2]
Melting Point	134-138 °C ^{[1][3][4]}
Boiling Point	194 °C at 12 mmHg ^{[1][3][4]}

Quantitative Solubility Data

The following table summarizes the mole fraction solubility (x_1) of non-deuterated benzoin in six common organic solvents at various temperatures, as determined by UV-vis spectroscopy.^{[5][6]} This data is presented as a strong surrogate for **Benzoin-D10** solubility. The solubility of benzoin was observed to increase with rising temperature across all tested solvents.^{[5][6]} Acetone was found to be the solvent in which benzoin exhibits the highest solubility.^{[5][6]}

Temperature (K)	Acetone ($x_1 \cdot 10^2$)	Ethyl Acetate ($x_1 \cdot 10^2$)	Methanol ($x_1 \cdot 10^2$)	Ethanol ($x_1 \cdot 10^2$)	1- Propanol ($x_1 \cdot 10^2$)	1-Butanol ($x_1 \cdot 10^2$)
283.15	13.89	6.43	2.01	2.53	2.08	1.81
288.15	15.63	7.39	2.37	2.96	2.45	2.14
293.15	17.58	8.48	2.79	3.46	2.88	2.53
298.15	19.76	9.72	3.28	4.05	3.39	2.98
303.15	22.21	11.12	3.85	4.73	3.97	3.50
308.15	24.95	12.71	4.52	5.51	4.65	4.10
313.15	28.03	14.50	5.30	6.41	5.43	4.79
318.15	31.49	16.52	6.20	7.44	6.33	5.58
323.15	35.38	18.80	7.24	8.61	7.36	6.49

Data extracted from a study on non-deuterated benzoin and presented as a close approximation for **Benzoin-D10**.^{[5][6]}

Qualitative solubility information for non-deuterated benzoin indicates it is also soluble in hot water and pyridine, and slightly soluble in ether. It is considered very soluble in ethanol.^[7]

Experimental Protocols

The following outlines the methodology for determining the solubility of benzoin in organic solvents using UV-vis spectroscopy, which can be adapted for **Benzoin-D10**.^{[5][6]}

Materials:

- Benzoin (or **Benzoin-D10**)
- Selected organic solvents (e.g., acetone, ethyl acetate, methanol, ethanol, 1-propanol, 1-butanol)
- UV-vis Spectrophotometer
- Thermostatic water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bars

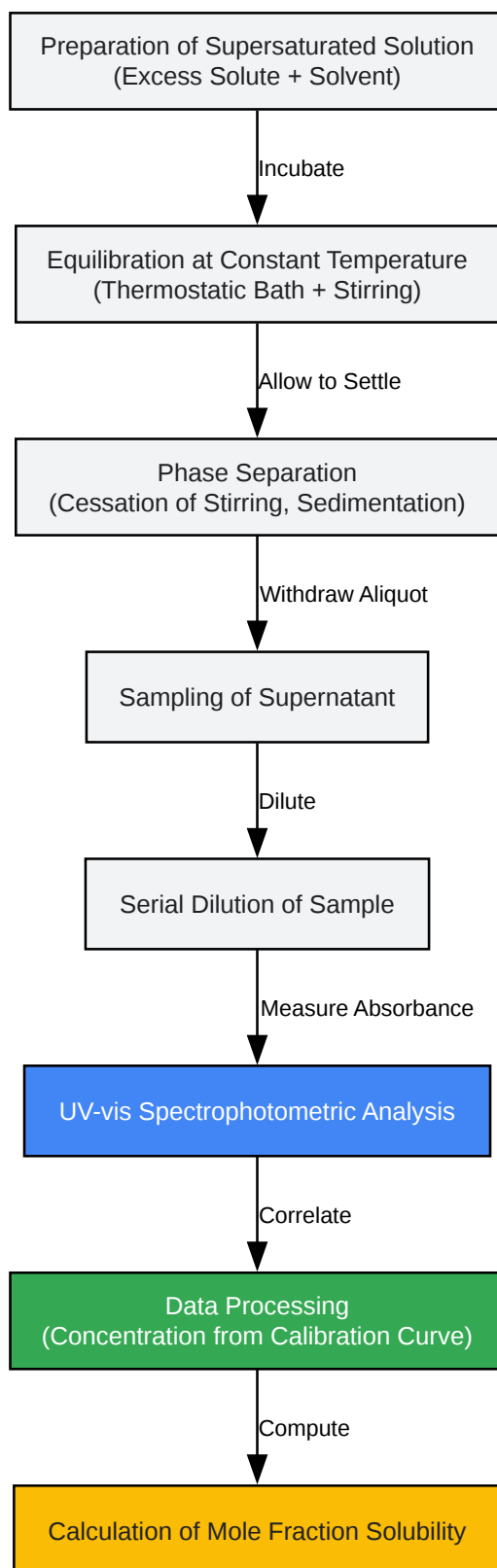
Procedure:

- **Preparation of Saturated Solutions:** An excess amount of benzoin is added to a known volume of the selected solvent in a sealed container.
- **Equilibration:** The mixture is placed in a thermostatic water bath and stirred continuously to reach equilibrium at the desired temperature. The temperature is monitored with a calibrated thermometer.
- **Sample Withdrawal and Dilution:** Once equilibrium is reached, stirring is stopped, and the solution is allowed to settle. A sample of the clear supernatant is withdrawn using a pre-heated or pre-cooled syringe to maintain the temperature. The sample is then immediately diluted with a known volume of the same solvent to prevent precipitation.
- **Spectrophotometric Analysis:** The absorbance of the diluted solution is measured using a UV-vis spectrophotometer at the wavelength of maximum absorbance for benzoin in that specific solvent.

- **Concentration Determination:** The concentration of benzoin in the saturated solution is calculated using a previously established calibration curve of absorbance versus concentration for benzoin in the respective solvent.
- **Solubility Calculation:** The mole fraction solubility is then calculated from the concentration data.
- **Temperature Variation:** The experiment is repeated at different temperatures to determine the temperature dependence of solubility.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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Caption: General workflow for determining solubility via spectroscopy.

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